

An In-depth Technical Guide to Ethylphosphonothioic Dichloride: Properties, Synthesis, and Reactivity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethylphosphonothioic dichloride

CAS No.: 993-43-1

Cat. No.: B1605737

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylphosphonothioic dichloride (EPTC), with the CAS number 993-43-1, is a reactive organophosphorus compound that serves as a crucial intermediate in the synthesis of a variety of organothiophosphorus compounds.^{[1][2]} Its bifunctional nature, possessing two reactive chlorine atoms and a thiophosphoryl group, allows for the introduction of the ethylphosphonothioate moiety into diverse molecular scaffolds. This guide provides a comprehensive overview of the physical and chemical characteristics of EPTC, detailed methodologies for its synthesis and characterization, and an exploration of its reactivity, with a focus on its applications in modern chemical synthesis.

Part 1: Core Physicochemical Characteristics

Ethylphosphonothioic dichloride is a clear, colorless to light-yellow liquid with a pungent odor.^[3] It is a dense liquid that is immiscible with water and is combustible, though it may be

difficult to ignite.[3]

Physical Properties

A summary of the key physical properties of **Ethylphosphonothioic dichloride** is presented in the table below.

Property	Value	Source
CAS Number	993-43-1	[1][2]
Molecular Formula	C ₂ H ₅ Cl ₂ PS	[4]
Molecular Weight	163.01 g/mol	[4]
Appearance	Clear colorless liquid with a pungent odor	[3]
Boiling Point	56-60 °C at 12 Torr	[2]
Density	1.3532 g/cm ³ at 20 °C	[2]

Chemical Structure and Bonding

The structure of **Ethylphosphonothioic dichloride** features a central phosphorus atom double-bonded to a sulfur atom and single-bonded to an ethyl group and two chlorine atoms. The phosphorus-sulfur double bond and the electronegative chlorine atoms render the phosphorus atom highly electrophilic and susceptible to nucleophilic attack.

Caption: Chemical structure of **Ethylphosphonothioic dichloride**.

Part 2: Synthesis and Spectroscopic Characterization

Synthesis of Ethylphosphonothioic Dichloride

A general and effective method for the synthesis of phosphonothioic dichlorides involves the reaction of the corresponding phosphonic dichloride with a sulfurating agent. Tetraphosphorus decasulfide (P₄S₁₀) is a commonly used reagent for this transformation. The following protocol is adapted from a general procedure for the synthesis of related compounds.[5]

Experimental Protocol: Synthesis of **Ethylphosphonothioic Dichloride**

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a nitrogen inlet, place ethylphosphonic dichloride.
- **Addition of Reagent:** Under a nitrogen atmosphere, add tetraphosphorus decasulfide to the flask.
- **Reaction Conditions:** Heat the reaction mixture to reflux with vigorous stirring. The progress of the reaction can be monitored by ^{31}P NMR spectroscopy.
- **Workup and Purification:** After the reaction is complete, cool the mixture to room temperature. The product, **Ethylphosphonothioic dichloride**, can be purified by distillation under reduced pressure.

Caption: General workflow for the synthesis of **Ethylphosphonothioic dichloride**.

Spectroscopic Characterization

A combination of spectroscopic techniques is essential for the unambiguous identification and characterization of **Ethylphosphonothioic dichloride**.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^{31}P NMR: This is a powerful tool for characterizing organophosphorus compounds. The ^{31}P NMR spectrum of **Ethylphosphonothioic dichloride** is expected to show a single resonance in the region characteristic of phosphonothioic dichlorides.[6][7][8] The chemical shift provides information about the electronic environment of the phosphorus atom.
 - ^1H NMR: The ^1H NMR spectrum will show signals corresponding to the ethyl group. The methylene protons (CH_2) adjacent to the phosphorus atom will appear as a multiplet due to coupling with both the methyl protons and the phosphorus atom. The methyl protons (CH_3) will appear as a triplet coupled to the methylene protons.
 - ^{13}C NMR: The ^{13}C NMR spectrum will display two distinct signals for the two carbon atoms of the ethyl group.[9][10][11]

- **Infrared (IR) Spectroscopy:** The IR spectrum of **Ethylphosphonothioic dichloride** is characterized by strong absorptions corresponding to the P=S and P-Cl bonds. A detailed analysis of the vibrational spectra of **Ethylphosphonothioic dichloride** has been reported by Durig & Hizer (1987), providing a comprehensive assignment of the observed bands.[\[12\]](#)
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule. Under electron ionization (EI), the molecular ion peak is expected, along with fragment ions resulting from the cleavage of the P-C, P-Cl, and C-C bonds.[\[13\]](#)[\[14\]](#) The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl) will be evident in the mass spectrum.

Part 3: Chemical Reactivity and Mechanistic Insights

The high electrophilicity of the phosphorus atom in **Ethylphosphonothioic dichloride** makes it highly reactive towards nucleophiles. The two chlorine atoms are good leaving groups, facilitating substitution reactions.

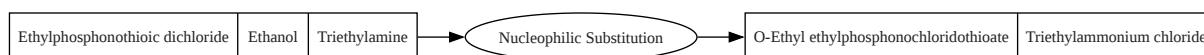
Reaction with Alcohols

Ethylphosphonothioic dichloride reacts with alcohols to form the corresponding phosphonothioic esters. This reaction typically proceeds via a nucleophilic substitution mechanism at the phosphorus center. The reaction is often carried out in the presence of a base, such as triethylamine or pyridine, to neutralize the hydrogen chloride gas that is liberated.

Experimental Protocol: Reaction with Ethanol

- **Reaction Setup:** In a flame-dried, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve **Ethylphosphonothioic dichloride** in an anhydrous, non-protic solvent (e.g., diethyl ether or dichloromethane).
- **Addition of Alcohol and Base:** Cool the solution in an ice bath. A solution of ethanol and a tertiary amine base (e.g., triethylamine) in the same solvent is added dropwise from the dropping funnel.

- **Reaction and Workup:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete (monitored by TLC or GC). The reaction mixture is then filtered to remove the amine hydrochloride salt. The filtrate is washed with dilute acid, water, and brine, and then dried over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4). The solvent is removed under reduced pressure to yield the crude product, which can be further purified by distillation or column chromatography.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethylphosphonothioic Dichloride: Properties, Synthesis, and Reactivity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605737/docs#an-in-depth-technical-guide-to-ethylphosphonothioic-dichloride-properties-synthesis-and-reactivity]

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